

# Application Notes and Protocols for INF200 In Vitro Delivery

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## Compound of Interest

Compound Name: *INF200*  
Cat. No.: *B15139723*

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## For Researchers, Scientists, and Drug Development Professionals

### Introduction

**INF200** is a novel, potent, and selective small molecule inhibitor of the NLRP3 inflammasome. [1] As a 1,3,4-oxadiazol-2-one derivative, **INF200** presents a promising therapeutic agent for mitigating inflammatory responses in a variety of disease models.[1] In vitro studies are crucial for elucidating the precise mechanisms of action and cellular effects of **INF200**. These application notes provide detailed protocols for the effective delivery of **INF200** to various cell types in an in vitro setting, enabling researchers to investigate its biological activities.

### Mechanism of Action

**INF200** functions by directly inhibiting the NLRP3 inflammasome, a key component of the innate immune system.[1] The NLRP3 inflammasome, upon activation by various stimuli, triggers the maturation and release of pro-inflammatory cytokines, such as interleukin-1 $\beta$  (IL-1 $\beta$ ), and induces pyroptotic cell death.[1] By targeting the NACHT domain of the NLRP3

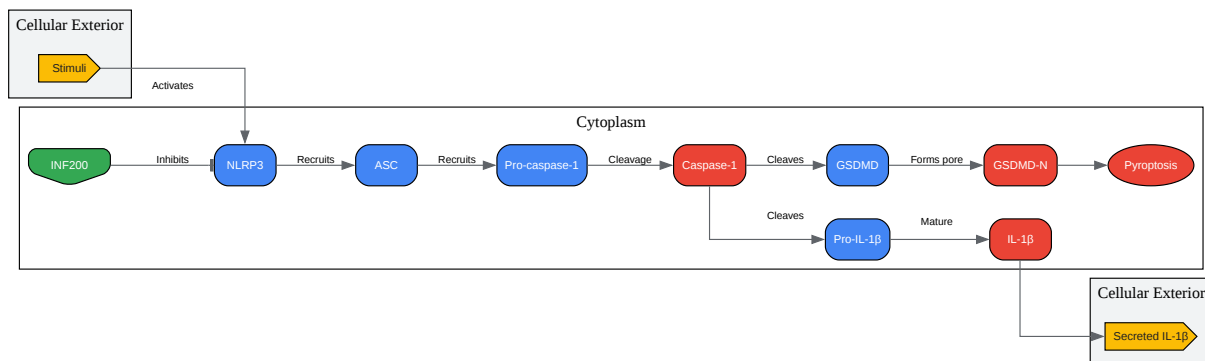
protein, **INF200** effectively prevents its activation and the subsequent downstream inflammatory signaling.[1]

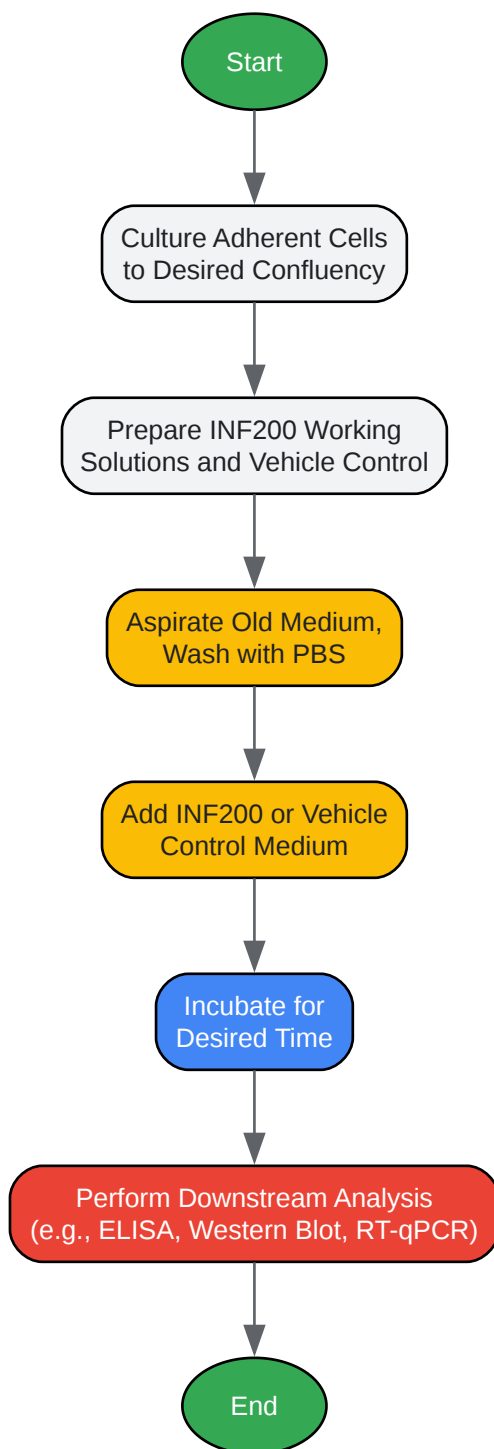
## Quantitative Data Summary

The following table summarizes the reported in vitro efficacy of **INF200** in human macrophages.

Cell Type	Stimulus	INF200 Concentration	Endpoint	Result	Reference
Human Macrophages	LPS/ATP	10 $\mu$ M	Pyroptosis	66.3 $\pm$ 6.6% prevention	[1]
Human Macrophages	LPS/MSU	10 $\mu$ M	Pyroptosis	61.6 $\pm$ 11.5% prevention	[1]
Human Macrophages	Not Specified	10 $\mu$ M	IL-1 $\beta$ Release	35.5 $\pm$ 8.8% reduction	[1]

## Signaling Pathway





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## References

- 1. Discovery of a novel 1,3,4-oxadiazol-2-one-based NLRP3 inhibitor as a pharmacological agent to mitigate cardiac and metabolic complications in an experimental model of diet-induced metaflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
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